

Long-Term Safety Profile & Management (DeFi Trial)

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Compound Focus: Nirogacestat

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The phase 3 DeFi trial demonstrated that with long-term use of **Nirogacestat** (median exposure of 33.6 months), the **frequency and severity of most Treatment-Emergent Adverse Events (TEAEs) decreased after the first year of treatment**. Discontinuations due to TEAEs were infrequent, with only four additional patients discontinuing treatment between years 2 and 4 of the study [1] [2].

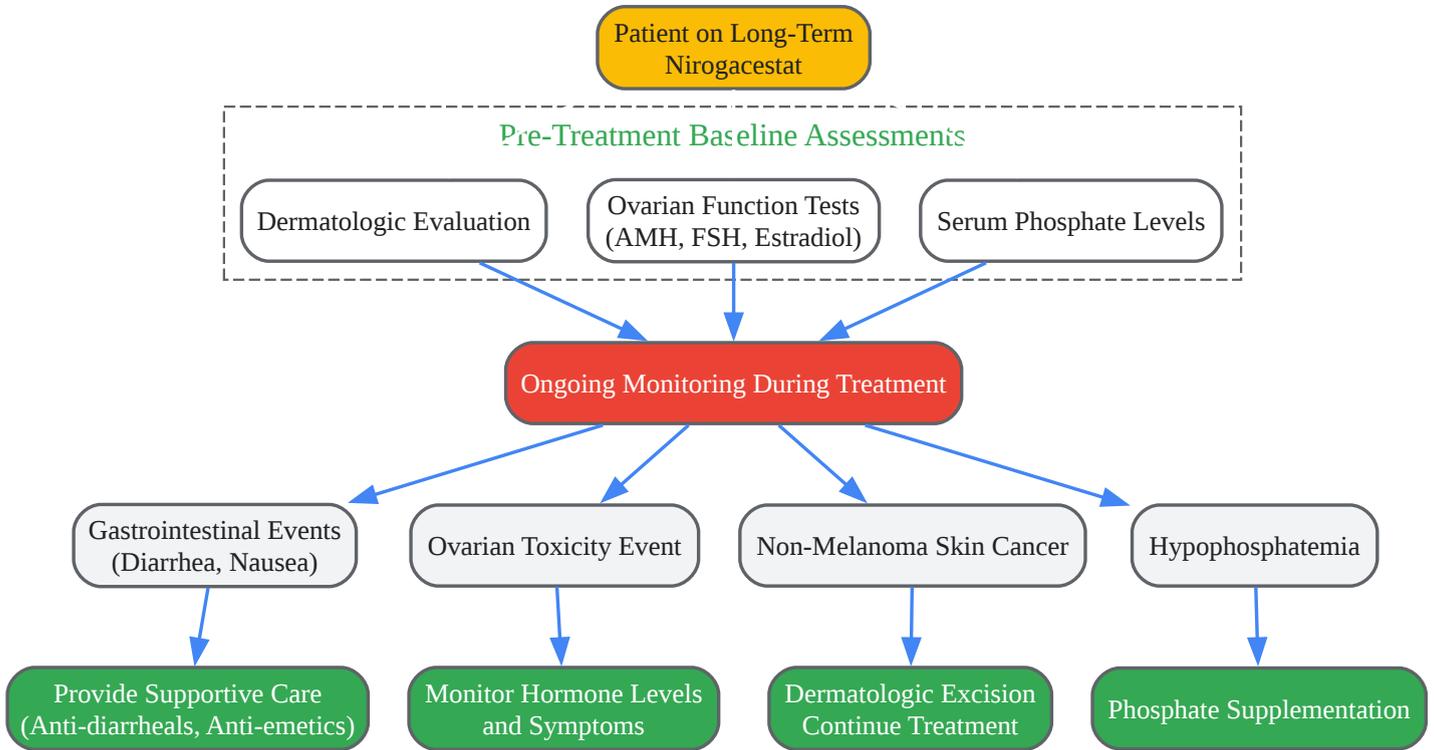
The table below summarizes the key TEAEs and their management strategies based on the trial findings.

Adverse Event	Incidence & Temporal Pattern	Management & Monitoring Recommendations
Gastrointestinal (Diarrhea, Nausea)	Most frequent in Year 1 (Diarrhea: 48%; Nausea: 45%); incidence and severity declined substantially over time [2].	Provide standard supportive care (e.g., anti-diarrheals, anti-emetics). Most events are manageable and do not require treatment discontinuation.
Ovarian Toxicity	Common in Year 1 (38%); may recur in a small number of patients after initial resolution [2].	Monitor reproductive hormone levels (e.g., AMH, estradiol, FSH) and for symptoms of ovarian dysfunction at baseline and periodically during treatment.

Adverse Event	Incidence & Temporal Pattern	Management & Monitoring Recommendations
Skin Toxicity (Non-Melanoma Skin Cancer - NMSC)	5 cases reported over the entire study period (Squamous Cell Carcinoma & Basal Cell Carcinoma) [2].	Conduct dermatologic evaluations prior to initiation and periodically during treatment. All reported cases were successfully excised.
Metabolic (Hypophosphatemia)	Frequent in Year 1 (29%); decreased over time [2].	Monitor serum phosphate levels periodically. Manage with phosphate supplementation as needed.
Other Common TEAEs (Fatigue, Headache)	Frequent in Year 1 (Fatigue: 32%; Headache: 23%); decreased over time [2].	Provide symptomatic management. These events are typically grade 1/2 in severity.

Safety Monitoring Protocol Workflow

The following diagram outlines a recommended safety monitoring protocol derived from the DeFi trial, providing a visual workflow for managing patients on long-term **Nirogacestat** therapy.



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Frequently Asked Questions for Researchers

Q1: How does the safety profile of Nirogacestat change over extended treatment periods? The incidence and severity of most TEAEs are highest during the first year of treatment and decline substantially thereafter. The long-term data shows that the safety profile remains consistent with the primary analysis, with no new safety signals identified with extended exposure. This supports the manageability of the drug's safety profile for chronic administration [1] [2].

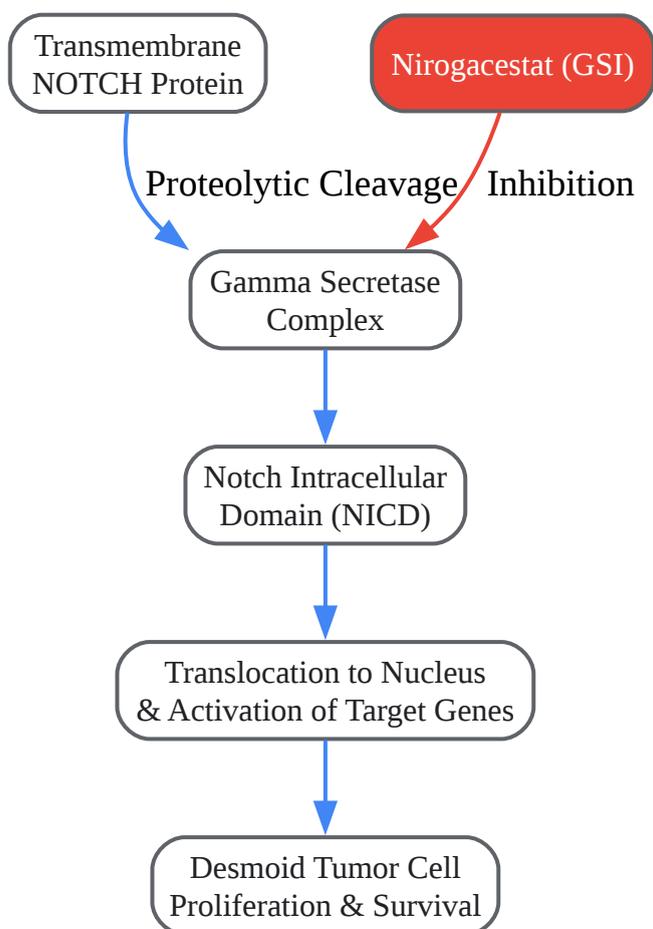
Q2: What is the recommended management strategy for gastrointestinal adverse events? Diarrhea and nausea are common but typically grade 1/2 in severity. The recommended approach is **proactive and symptomatic management with standard anti-diarrheal and anti-emetic medications**. These events rarely lead to treatment discontinuation [2].

Q3: What specific monitoring is required for ovarian toxicity? It is critical to **monitor markers of ovarian function at baseline and periodically during treatment**. This includes Anti-Müllerian Hormone (AMH), estradiol, and follicle-stimulating hormone (FSH). Be aware that while events may resolve, there is a potential for recurrence, necessitating ongoing monitoring even after an initial event [2].

Q4: How should the risk of non-melanoma skin cancer (NMSC) be managed? Prior to treatment initiation, **conduct a thorough dermatologic evaluation**. This should be repeated periodically throughout the treatment course. Identified risk factors include prior radiation exposure, White race, older age, and a history of significant sun exposure. All NMSC cases in the DeFi trial were successfully managed with local excision without requiring discontinuation of **Nirogacestat** [2].

Nirogacestat Mechanism of Action

This diagram illustrates the proposed mechanism of action of **Nirogacestat** as a gamma-secretase inhibitor, which inhibits the NOTCH signaling pathway, a key driver in desmoid tumor growth [3] [4].



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References

1. Efficacy and Safety of Long-Term Continuous Nirogacestat ... [pubmed.ncbi.nlm.nih.gov]
2. Long-Term DeFi Data Confirm Durable Efficacy and ... [onclive.com]
3. Nirogacestat—the pathway to approval of the first treatment ... [pmc.ncbi.nlm.nih.gov]
4. Targeting NOTCH Pathway Signaling with Nirogacestat [onclive.com]

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